Synthesis of Ureido-Functionalized Diethylene Glycol: A Robust Protocol

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Compound of Interest

Compound Name:	*1,3-bis[2-(2-hydroxyethoxy)ethyl]urea*
CAS No.:	*72877-98-6*
Cat. No.:	*B6233271*

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Reacting Urea with 2-(2-Aminoethoxy)ethanol

Abstract

This Application Note details the catalyst-free thermal transamidation of urea with 2-(2-aminoethoxy)ethanol (Diglycolamine® agent) to synthesize N-(2-(2-hydroxyethoxy)ethyl)urea. This reaction exploits the nucleophilic nature of the primary amine to displace ammonia from urea, creating a stable ureido linkage. The resulting product combines the hydrogen-bonding capability of a urea motif with the hydrophilic flexibility of a PEG-2 linker, making it a valuable intermediate for supramolecular chemistry, polymer functionalization, and pharmaceutical synthesis.

Scientific Principles & Mechanism

1.1 The Transamidation Mechanism

The synthesis proceeds via a nucleophilic addition-elimination pathway. Unlike isocyanate-based routes, which are moisture-sensitive and hazardous, this protocol uses urea as a stable, non-toxic carbonyl source.

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- Nucleophilic Attack: The lone pair of the primary amine in 2-(2-aminoethoxy)ethanol attacks the carbonyl carbon of urea.
- Tetrahedral Intermediate: A zwitterionic intermediate forms briefly.
- Ammonia Elimination: The intermediate collapses, expelling a molecule of ammonia (

) and forming the mono-substituted urea.
- Secondary Reaction (Control Required): If excess amine is present and temperatures are high (>140°C), the remaining amide group can undergo a second substitution to form the symmetric 1,3-bis(2-(2-hydroxyethoxy)ethyl)urea. This protocol focuses on controlling stoichiometry and temperature to favor the mono-substituted product.

1.2 Reaction Scheme

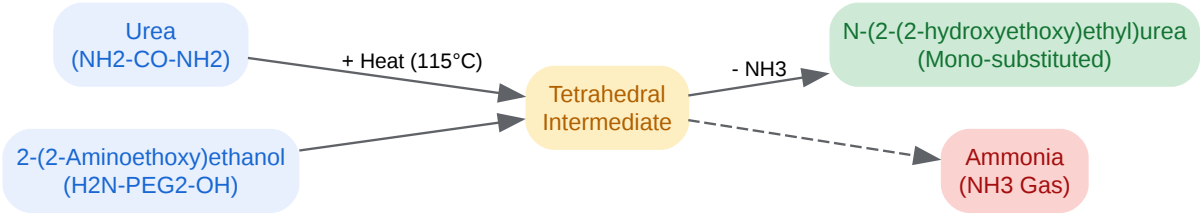

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Figure 1: Reaction pathway for the thermal transamidation of urea.

Experimental Setup & Safety

2.1 Equipment Requirements

- Reaction Vessel: 3-neck Round Bottom Flask (RBF).
- Temperature Control: Oil bath with digital feedback (Hotplate/Probe). Note: Precise control is vital; urea decomposes to biuret >133°C in the absence of nucleophiles.
- Agitation: Overhead mechanical stirrer (preferred for viscous melts) or heavy-duty magnetic stir bar.
- Gas Handling: Reflux condenser (water-cooled) connected to an Ammonia Scrubber.

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- Scrubber Design: Tube leading from the condenser outlet into a beaker of dilute HCl or acetic acid. Do not submerge the tube directly to prevent suck-back; use a funnel trap or check valve.

2.2 Reagent Properties

Reagent	MW (g/mol)	MP/BP (°C)	Density (g/mL)	Role
Urea	60.06	133 (MP)	1.32	Carbonyl Source
2-(2-Aminoethoxy)ethanol	105.14	223 (BP)	1.06	Nucleophile
Product (Mono-urea)	148.16	~80-90 (MP)	N/A	Target Compound

2.3 Safety Hazards

- Ammonia Evolution: The reaction generates stoichiometric quantities of ammonia gas. Work must be performed in a fume hood.
- Thermal Burns: Reaction temperatures exceed 100°C.
- Cyanic Acid: At high temperatures, urea is in equilibrium with ammonium cyanate/isocyanic acid. Avoid heating urea dry without amine.

Detailed Protocol

Phase 1: Reaction Initiation

- Stoichiometry Setup: Calculate a 1:1 molar ratio of urea to amine.
  - Example: 60.1 g Urea (1.0 mol) and 105.1 g 2-(2-aminoethoxy)ethanol (1.0 mol).
  - Optimization Note: A slight excess of urea (1.1 eq) can drive the amine to completion, as excess urea is easier to wash away than unreacted amine.
- Charging: Add the 2-(2-aminoethoxy)ethanol (liquid) to the RBF. Begin stirring.

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- Addition: Add the solid urea to the stirring amine at room temperature. The mixture may become a slurry.

Phase 2: Thermal Transamidation

- Ramp: Heat the oil bath to 115°C.
- Solubilization: As the temperature passes 60-70°C, the urea will dissolve into the amine, forming a clear, homogenous melt.
- Reaction: Hold the temperature at 115–120°C.
  - Observation: Bubbling will occur. This is ammonia gas evolution, not boiling.
  - Duration: Maintain heat for 3–4 hours.
- Endpoint Determination: The reaction is complete when ammonia evolution (bubbling) ceases. A pH strip held at the vent (briefly) can confirm if basic gas is still evolving.

Phase 3: Workup & Purification

The product is likely a viscous oil or low-melting solid.

- Degassing: While still hot (~100°C), apply a gentle vacuum (if available) for 15 minutes to pull off residual ammonia and dissolved gases.
- Crystallization (Method A - Preferred):
  - Cool the mixture to ~70°C.
  - Add Ethanol or Isopropanol (approx. 2 mL per gram of product).
  - Heat to reflux to ensure full dissolution.
  - Allow to cool slowly to room temperature, then to 4°C. White crystals of the ureido-glycol should precipitate.
- Precipitation (Method B - If oil persists):

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  - Dissolve the crude melt in a minimum amount of Methanol.
  - Add the solution dropwise into cold Diethyl Ether or Ethyl Acetate under vigorous stirring. The product will precipitate as a white powder.
- Filtration: Collect solids via vacuum filtration. Wash with cold ether.
- Drying: Dry in a vacuum oven at 40°C to remove residual solvent.

Experimental Workflow Diagram

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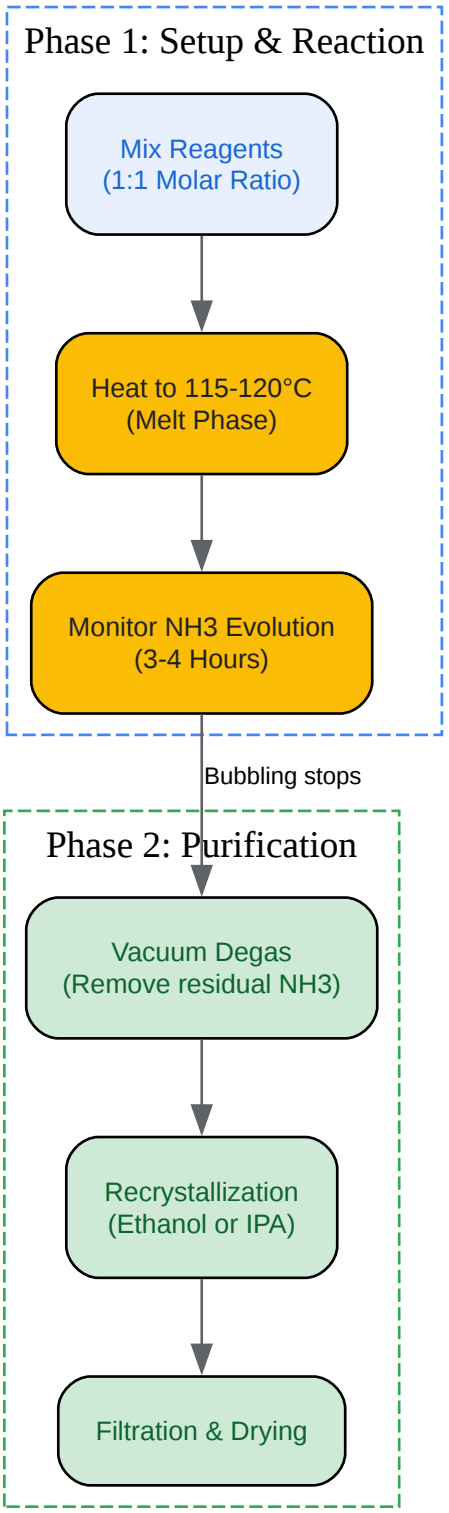

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Figure 2: Step-by-step experimental workflow for the synthesis.

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Characterization & Validation

To ensure the protocol was successful, verify the product using the following metrics:

Method	Expected Signal	Diagnostic Value
FTIR	New Peak: ~1650 cm^{-1} (C=O Urea)Loss: ~1590 cm^{-1} (N-H bend of amine)	Confirms formation of urea carbonyl and loss of primary amine.
^1H NMR (DMSO-d6)	δ ~5.5-6.0 ppm: (s, 2H, -NH_2 terminal)δ ~6.1 ppm: (t, 1H, -NH-CH_2-)	Distinguishes mono-substituted urea (signal present) from di-substituted (no NH_2 signal).
Melting Point	80–95°C (Range varies by purity)	Sharp melting point indicates high purity; broad range suggests oligomers.

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